

Fluconazole-d4 supplier for research applications

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An In-Depth Technical Guide to Fluconazole-d4 for Research Applications

Introduction

Fluconazole is a broad-spectrum triazole antifungal agent widely used in the treatment of systemic and superficial fungal infections.[1][2] It functions by inhibiting the fungal cytochrome P450 enzyme, lanosterol 14α -demethylase, which is critical for the biosynthesis of ergosterol, a vital component of the fungal cell membrane.[3][4] This disruption leads to increased membrane permeability, impaired enzyme activity, and ultimately, the inhibition of fungal growth.[4]

For researchers, particularly in the fields of pharmacology, drug metabolism, and clinical diagnostics, accurate quantification of fluconazole in biological matrices is essential. **Fluconazole-d4**, a deuterium-labeled isotopologue of fluconazole, serves as an ideal internal standard for quantitative analysis by mass spectrometry.[5][6] Its chemical and physical properties are nearly identical to fluconazole, but its increased mass allows it to be distinguished by the detector. This ensures greater accuracy and precision in experimental results by compensating for variations during sample preparation and analysis.[7] This guide provides a technical overview of **Fluconazole-d4**, its suppliers, and its application in a research setting.

Fluconazole-d4: Supplier Specifications



For researchers, selecting a reliable supplier of **Fluconazole-d4** is a critical first step. The quality of the stable isotope-labeled standard, particularly its purity and isotopic enrichment, directly impacts the reliability of quantitative data. Below is a summary of specifications from various suppliers.

Supplier	CAS Number	Purity	Isotopic Enrichment/ Form	Molecular Formula	Notes
MedChemEx press	1124197-58- 5	99.66% (HPLC)[8]	99.17% (d4=96.73%) [8]	C13H8D4F2N6 O[8]	Certificate of Analysis available. For research use only.[8]
Cayman Chemical	1124197-58- 5	≥98%	≥99% deuterated forms (d1-d4) [5]	C13H8D4F2N6 O[5]	Intended for use as an internal standard for GC- or LC- MS.[5]
Santa Cruz Biotechnolog y	1124197-58- 5	≥97%[9]	Not specified	C13H8D4F2N6 O[9]	For research use only.[9]
Immunomart	1124197-58- 5	99.66%[1]	Not specified	C13H8D4F2N6 O[1]	For research use only.[1]
Simson Pharma	1124197-58- 5	Not specified	Not specified	Not specified	Certificate of Analysis provided with every compound. [10]

Experimental Protocols



The primary application of **Fluconazole-d4** is as an internal standard for the quantification of fluconazole in biological samples, such as plasma, using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[11][12]

Protocol: Quantification of Fluconazole in Human Plasma using LC-MS/MS

This protocol outlines a typical method for determining fluconazole concentrations in plasma, a common requirement for pharmacokinetic studies.

- 1. Materials and Reagents:
- Fluconazole (analytical standard)
- Fluconazole-d4 (internal standard)
- Human Plasma (blank)
- Acetonitrile (HPLC grade)
- Formic Acid (LC-MS grade)
- Methanol (HPLC grade)
- Deionized Water
- Microcentrifuge tubes
- Analytical balance, vortex mixer, centrifuge, LC-MS/MS system
- 2. Preparation of Standard and Internal Standard Solutions:
- Stock Solutions (1 mg/mL): Separately weigh and dissolve Fluconazole and Fluconazole-d4
 in methanol to create 1 mg/mL stock solutions.
- Working Calibration Standards: Serially dilute the Fluconazole stock solution with a 50:50 methanol/water mixture to prepare working standards at various concentrations (e.g., ranging from 0.1 μg/mL to 100 μg/mL).



- Internal Standard (IS) Working Solution: Dilute the **Fluconazole-d4** stock solution with methanol to a final concentration (e.g., 1 μg/mL).
- 3. Sample Preparation (Protein Precipitation):
- To a 100 μL aliquot of human plasma in a microcentrifuge tube, add 20 μL of the Fluconazole-d4 IS working solution.
- Vortex the sample for 10 seconds.
- Add 300 μL of acetonitrile to precipitate the plasma proteins.
- Vortex vigorously for 1 minute to ensure thorough mixing and precipitation.
- Centrifuge the tubes at 12,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.
- 4. LC-MS/MS Analysis:
- Liquid Chromatography (LC):
 - Column: C18 analytical column (e.g., 50 x 2.1 mm, 3.5 μm).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analytes, followed by a reequilibration step.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5-10 μL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Source: Electrospray Ionization (ESI), positive mode.[11]



- Detection: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Fluconazole: m/z 307.1 → 238.2[13]
 - Fluconazole-d4: m/z 311.1 → 242.2 (Note: The exact m/z will reflect the 4 Da mass increase from deuterium labeling).

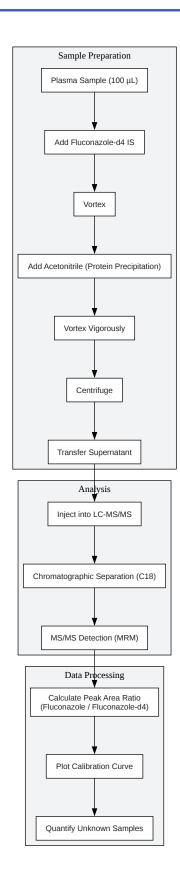
5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio (Fluconazole / Fluconazole-d4) against the concentration of the calibration standards.
- Determine the concentration of Fluconazole in the unknown plasma samples by interpolating their peak area ratios from the calibration curve.

Visualizations Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for quantifying fluconazole in plasma samples.





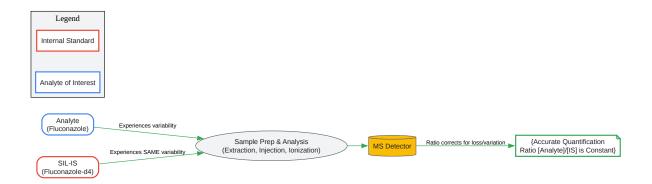
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Caption: Workflow for Fluconazole quantification in plasma.



Rationale for Using a Stable Isotope-Labeled Internal Standard (SIL-IS)

This diagram explains why **Fluconazole-d4** is superior to other methods for ensuring accurate quantification.



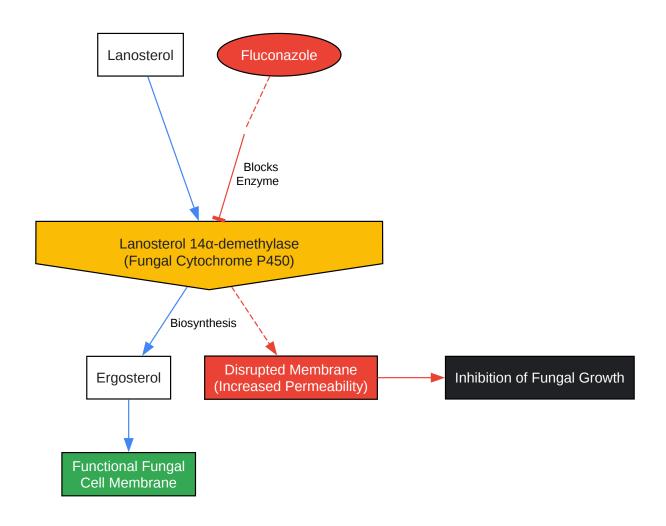
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Caption: Logic of using a stable isotope-labeled internal standard.

Fluconazole Mechanism of Action

Understanding the mechanism of action is key to appreciating the drug's therapeutic importance and the need for its precise measurement in research.





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Caption: Fluconazole's inhibition of the ergosterol biosynthesis pathway.

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